

# How to prevent phytotoxicity with Aviglycine hydrochloride application

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## Compound of Interest

Compound Name: *Aviglycine hydrochloride*

Cat. No.: *B1665844*

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## Technical Support Center: Aviglycine Hydrochloride Applications

This technical support center provides researchers, scientists, and drug development professionals with comprehensive guidance on the use of **Aviglycine hydrochloride** (AVG), focusing on the prevention and troubleshooting of phytotoxicity.

## Frequently Asked Questions (FAQs)

Q1: What is **Aviglycine hydrochloride** and what is its primary mechanism of action?

A1: **Aviglycine hydrochloride** (AVG) is a plant growth regulator that acts as a competitive inhibitor of ethylene biosynthesis.[1][2] It specifically targets and inhibits the activity of 1-aminocyclopropane-1-carboxylic acid (ACC) synthase, a key enzyme that converts S-adenosyl-L-methionine (SAM) to ACC, the immediate precursor of ethylene in plants. By blocking this step, AVG effectively reduces endogenous ethylene production, thereby delaying processes such as fruit ripening, senescence, and abscission.

Q2: What are the common applications of **Aviglycine hydrochloride** in research and agriculture?

A2: **Aviglycine hydrochloride** is widely used to:

- Delay fruit ripening and senescence in various fruits, including apples and peaches.

- Reduce pre-harvest fruit drop in crops like apples and pears.[3]
- Control natural flowering in pineapple, preventing premature and unsynchronized fruiting.[1][4]
- Manage fruit set and thinning in certain fruit crops.

Q3: What is phytotoxicity and how does it relate to **Aviglycine hydrochloride** application?

A3: Phytotoxicity refers to the detrimental effects on plant growth caused by a chemical substance. With **Aviglycine hydrochloride**, phytotoxicity can occur when the compound is applied at excessively high concentrations, with high frequency, or under certain environmental conditions.[1][4] Symptoms can range from mild, transient effects to severe, lasting damage to the plant.

Q4: What are the typical symptoms of **Aviglycine hydrochloride** phytotoxicity?

A4: Symptoms of AVG-induced phytotoxicity can vary depending on the plant species, concentration, and number of applications. In pineapple, observed symptoms include:

- Reduced vegetative development and plant height.[1][4]
- Decreased fruit weight.[1][4]
- Yellowing of leaves due to reductions in photosynthetic pigment content.[1][4]
- Alterations in leaf starch content.[1][4]

General symptoms of phytotoxicity from plant growth regulators can also include leaf scorching, necrosis (tissue death), leaf curling or cupping, and stunted growth.[5][6]

Q5: Are certain plant species or cultivars more susceptible to **Aviglycine hydrochloride** phytotoxicity?

A5: Yes, susceptibility to AVG phytotoxicity can vary between plant species and even among cultivars of the same species. For example, in pineapple, the 'Pérola' cultivar has shown greater susceptibility to the effects of AVG on vegetative and reproductive development

compared to the 'Vitória' cultivar.[1][4] It is crucial to conduct small-scale trials on the specific cultivar of interest before large-scale application.

## Troubleshooting Guide

Observed Issue	Potential Cause	Recommended Action
Yellowing of leaves, reduced plant growth, or stunted fruit development after AVG application.	Phytotoxicity due to excessive concentration or frequent applications.	<ul style="list-style-type: none"><li>- Immediately cease further AVG applications.</li><li>- Ensure adequate irrigation and fertilization to support plant recovery.</li><li>- For future applications, reduce the AVG concentration and/or the number of treatments. Refer to the concentration guidelines in Table 1.</li><li>- Conduct small-scale trials to determine the optimal non-phytotoxic concentration for your specific plant cultivar and environmental conditions.</li></ul>
Leaf spotting or burning after spray application.	<ul style="list-style-type: none"><li>- High concentration of AVG.</li><li>- Application during hot weather (in excess of 86°F or 30°C).</li><li>- Incompatible tank mix with other agrochemicals.</li><li>- High concentration of surfactant.</li></ul>	<ul style="list-style-type: none"><li>- Avoid spraying during periods of high temperature and low humidity.</li><li>- Ensure that the surfactant concentration does not exceed recommended levels (typically 0.05% to 0.1% v/v for organosilicone surfactants).<sup>[7]</sup></li><li>- If tank-mixing, perform a jar test to check for physical compatibility and test the mixture on a small area for phytotoxicity before widespread application.<sup>[7]</sup></li></ul>
Inconsistent or ineffective results from AVG application.	<ul style="list-style-type: none"><li>- Application timing is incorrect.</li><li>- Inadequate spray coverage.</li><li>- pH of the spray solution is not optimal.</li><li>- Rainfall shortly after application.</li></ul>	<ul style="list-style-type: none"><li>- Apply AVG at the recommended physiological stage for the target effect (e.g., pre-harvest, specific bloom stage).</li><li>- Ensure thorough spray coverage of the target tissues.</li><li>- Check and adjust the pH of the spray solution as</li></ul>

recommended by the product manufacturer.- Avoid application when rain is forecasted. The addition of a suitable adjuvant may improve rainfastness.[8]

## Data on Phytotoxicity

The following table summarizes quantitative data on **Aviglycine hydrochloride**-induced phytotoxicity in pineapple cultivars.

Table 1: Phytotoxicity of **Aviglycine Hydrochloride** on Pineapple

Pineapple Cultivar	AVG Concentration (mg L <sup>-1</sup> )	Application Frequency	Observed Phytotoxic Effects	Reference
'Pérola'	400	Multiple applications over 3-4 months	Significant reduction in vegetative and reproductive development.	[1][4]
'Vitória'	400	Multiple applications over 3-4 months	Reduced vegetative development and fruit weight.	[1][4]
'MD-2'	200, 400, 800	12 to 14 weekly sprays	Unspecified phytotoxicity symptoms.	[1]
'Tainon-17'	250, 375, 500	4 to 5 applications at 10-15 day intervals	Leaf symptoms; recovery took over a month for severe cases.	[1]

## Experimental Protocols

### Protocol for Assessing Aviglycine Hydrochloride Phytotoxicity

This protocol is adapted from general pesticide phytotoxicity assessment methods.

1. Objective: To evaluate the phytotoxic effects of different concentrations of **Aviglycine hydrochloride** on a target plant species.

2. Materials:

- **Aviglycine hydrochloride** (analytical grade or commercial formulation)
- Healthy, uniform plants of the target species and cultivar
- Pots and appropriate growing medium
- Controlled environment chamber or greenhouse with consistent temperature, humidity, and light conditions
- Spray application equipment calibrated for uniform coverage
- Adjuvant (if typically used with AVG)
- Distilled water
- Personal Protective Equipment (PPE)

3. Experimental Design:

- Treatments: Include a negative control (water spray), a control with adjuvant only (if applicable), and a range of AVG concentrations. The concentration range should bracket the recommended effective dose, including doses that are 2x and 4x the recommended rate to establish a phytotoxicity threshold.
- Replicates: Use a minimum of 5-10 replicate plants per treatment.

- Randomization: Completely randomize the placement of plants to minimize positional effects.

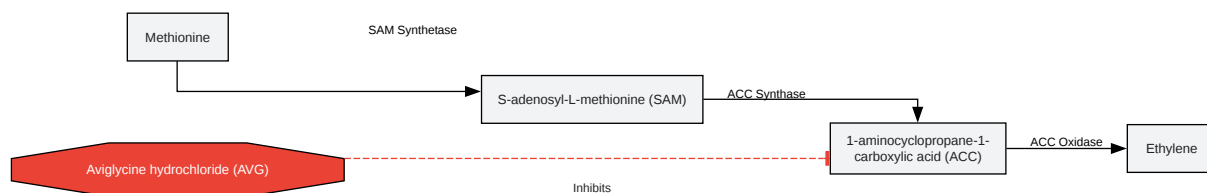
#### 4. Procedure:

- Grow plants to the desired developmental stage for AVG application.
- Prepare the AVG spray solutions to the target concentrations. If using an adjuvant, add it to all treatments (including the adjuvant-only control) at the recommended rate.
- Apply the treatments using the calibrated sprayer to ensure uniform coverage until runoff.
- Return the plants to the controlled environment.
- Observe and record phytotoxicity symptoms at regular intervals (e.g., 1, 3, 7, 14, and 21 days after treatment).

#### 5. Data Collection and Analysis:

- Visual Assessment: Score phytotoxicity on a scale (e.g., 0 = no injury, 1 = slight discoloration, 2 = moderate discoloration and slight stunting, 3 = severe discoloration and stunting, 4 = plant death).
- Quantitative Measurements:
  - Plant height
  - Leaf chlorophyll content (using a chlorophyll meter or spectrophotometric analysis)
  - Leaf area
  - Biomass (fresh and dry weight) at the end of the experiment.
- Statistical Analysis: Analyze the data using appropriate statistical methods (e.g., ANOVA followed by a mean separation test) to determine significant differences between treatments.

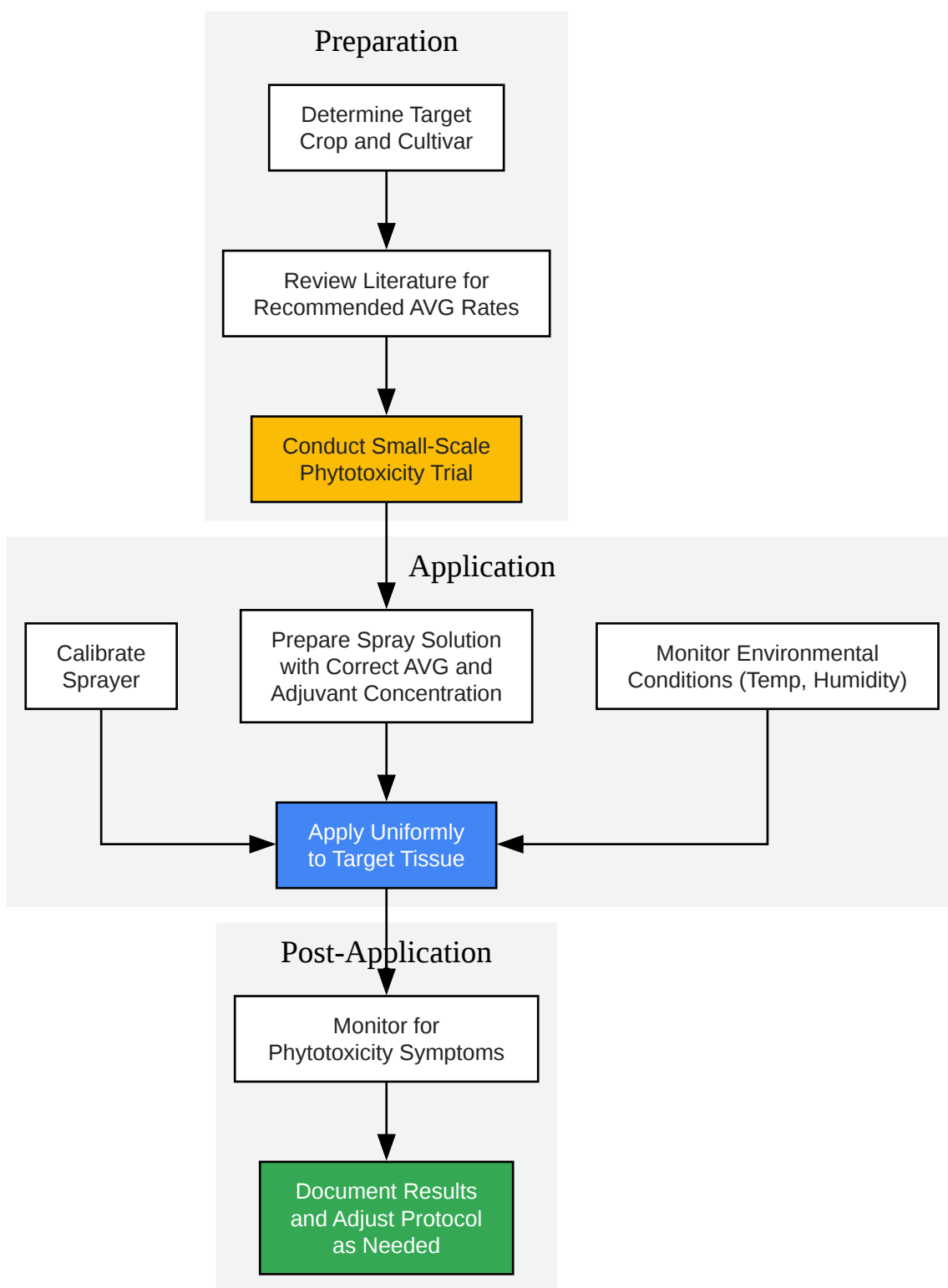
## Visualizations

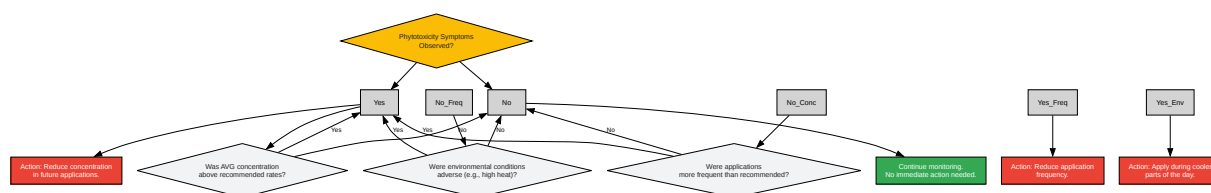


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Caption: **Aviglycine hydrochloride** inhibits ethylene biosynthesis by blocking ACC synthase.







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